

Application Notes and Protocols for the Detection of Restin

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Compound of Interest

Compound Name: *restin*

Cat. No.: *B1175032*

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This document provides detailed information on commercially available antibodies for the detection of the protein **Restin** (also known as Resistin or FIZ3). It includes a summary of antibody specifications, detailed experimental protocols for key applications, and diagrams of the **Restin** signaling pathway and experimental workflows.

Introduction to Restin

Restin is a cysteine-rich secreted protein that plays a significant role in inflammatory processes and is implicated in insulin resistance, obesity, and cardiovascular disease.^{[1][2]} In humans, it is primarily expressed and secreted by immune cells such as macrophages.^[3] Understanding the expression, localization, and function of **Restin** is crucial for research into various metabolic and inflammatory disorders.

Commercially Available Antibodies for Restin Detection

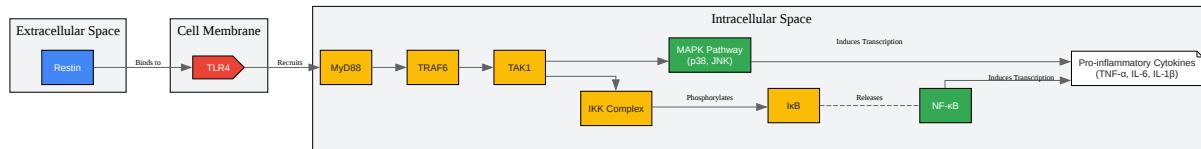
A variety of monoclonal and polyclonal antibodies targeting **Restin** are commercially available. These antibodies have been validated for use in several key immunoassays, including Western Blot (WB), Immunohistochemistry (IHC), and Immunofluorescence (IF). The following tables summarize the specifications of selected anti-**Restin** antibodies from prominent suppliers.

Table 1: Summary of Selected Anti-Restin Antibodies

Catalog Number	Manufacturer	Host Species	Clonality	Reactivity	Validated Applications	Recommended Dilutions
ab119501	Abcam	Rabbit	Polyclonal	Mouse	WB	1 µg/mL[2]
sc-376336	Santa Cruz Biotechnology	Mouse	Monoclonal (C-10)	Human	WB, IHC(P), IF, IP, ELISA	WB: 1:100-1:1000, IHC(P)/IF: 1:50-1:500[4][5]
NB200-203	Novus Biologicals	Rabbit	Polyclonal	Human	WB, IHC, IF, IP, Flow	WB: 1:500-1:1000, IHC/IF: 1:10-1:500[6]
MAB1069	R&D Systems	Rat	Monoclonal (175322)	Mouse	WB, ELISA	Not specified

Restin Signaling Pathway

Resistin is known to exert its pro-inflammatory effects primarily through the Toll-like receptor 4 (TLR4).[3][7] Binding of **Restin** to TLR4 initiates a downstream signaling cascade involving the activation of nuclear factor-kappa B (NF-κB) and mitogen-activated protein kinases (MAPKs), leading to the transcription of various pro-inflammatory cytokines.[1]



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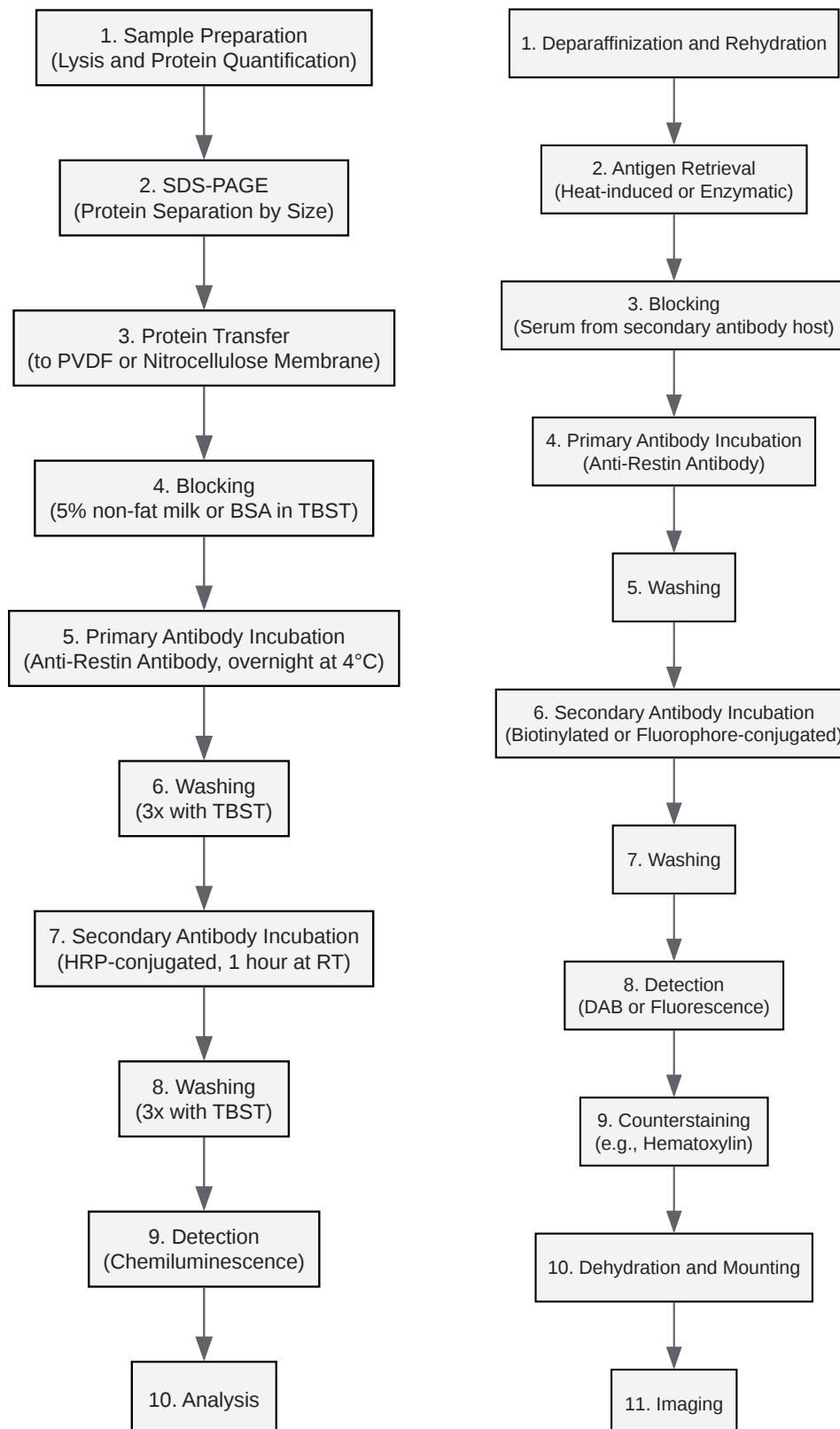
Figure 1: Simplified **Restin** signaling pathway via TLR4.

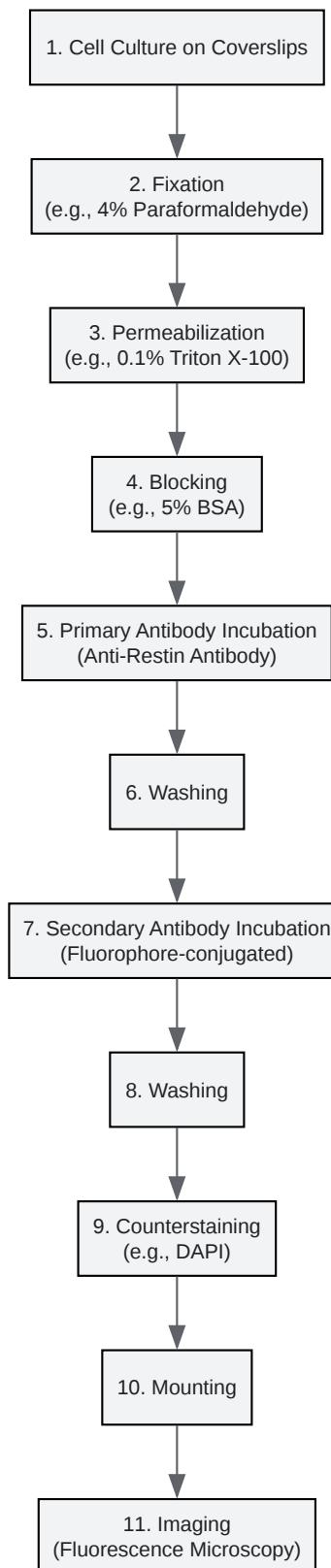
Experimental Protocols

The following are detailed protocols for the detection of **Restin** using the aforementioned applications. These are generalized protocols and may require optimization for specific antibodies and sample types.

Western Blot (WB)

Western blotting is used to detect **Restin** protein in a sample homogenate.



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